

# Navigating the Disposal of ER21355: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: ER21355

Cat. No.: B15578571

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Providing essential safety and logistical information for the proper disposal of the research chemical **ER21355** is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide offers procedural, step-by-step instructions for researchers, scientists, and drug development professionals. In the absence of a specific Safety Data Sheet (SDS) for **ER21355**, a precautionary approach is mandated, treating the compound as potentially hazardous.

**ER21355** has been identified as the chemical compound 1-[4-(1,3-benzodioxol-5-ylmethylamino)-6-chloroquinazolin-2-yl]piperidine-4-carboxylic acid. While a specific SDS outlining its precise hazards is not readily available, the structural components suggest that it should be handled with care, assuming potential irritant properties for the skin, eyes, and respiratory system. Therefore, all handling and disposal must be conducted in accordance with your institution's environmental health and safety (EHS) guidelines for hazardous chemical waste.

## Immediate Safety and Disposal Protocol

Prior to handling **ER21355**, it is imperative to consult your institution's specific protocols for hazardous waste management. The following steps provide a general framework for its safe disposal.

## Personal Protective Equipment (PPE)

When handling **ER21355**, appropriate personal protective equipment is the first line of defense.

[1][2][3][4][5] This includes:

- Eye Protection: Safety glasses with side shields or goggles are mandatory.[1][2][3]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, should be worn.[1][2][3]
- Body Protection: A standard laboratory coat is required to protect against splashes.[1][3][4]
- Respiratory Protection: If there is a risk of generating dust or aerosols, a respirator may be necessary. All handling of the solid compound should be done in a certified chemical fume hood.

## Disposal of Unused **ER21355** and Contaminated Materials

- Waste Identification and Segregation:
  - Label a dedicated, leak-proof container as "Hazardous Waste" and include the full chemical name: "1-[4-(1,3-benzodioxol-5-ylmethylamino)-6-chloroquinazolin-2-yl]piperidine-4-carboxylic acid".[6][7]
  - Do not mix **ER21355** waste with other chemical waste streams unless explicitly permitted by your institution's EHS office.[8] Incompatible materials can lead to dangerous reactions.
- Container Management:
  - The waste container must be in good condition and compatible with the chemical.[7]
  - Keep the container securely closed except when adding waste.[7]
- Collection of Waste:
  - Solid Waste: Place any unused **ER21355** directly into the labeled hazardous waste container.
  - Contaminated Labware: Disposable items such as gloves, weighing paper, and pipette tips that have come into contact with **ER21355** should also be placed in the designated solid

hazardous waste container.<sup>[7]</sup>

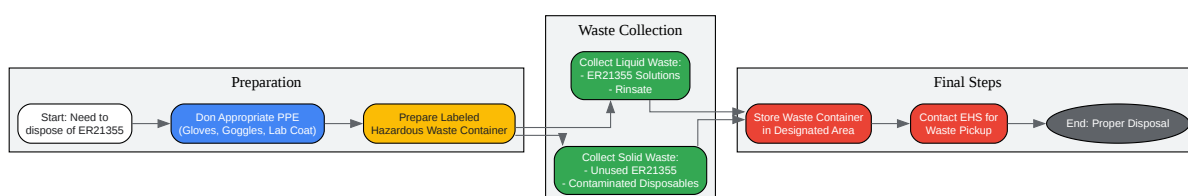
- Empty Containers: The original container of **ER21355**, even if empty, should be treated as hazardous waste unless triple-rinsed with a suitable solvent.<sup>[7]</sup> The rinsate from this cleaning process must be collected as hazardous liquid waste.<sup>[7]</sup>
- Solutions: If **ER21355** has been dissolved in a solvent, this solution must be disposed of as liquid hazardous waste in a separate, appropriately labeled container.
- Storage and Disposal:
  - Store the hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.
  - Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste.<sup>[6]</sup> Do not attempt to dispose of **ER21355** down the drain or in regular trash.<sup>[9]</sup>

## Summary of Safety and Disposal Information

Parameter	Guideline	Source
Chemical Name	1-[4-(1,3-benzodioxol-5-ylmethylamino)-6-chloroquinazolin-2-yl]piperidine-4-carboxylic acid	-
CAS Number	Not readily available	-
Primary Hazards	Assumed to be an irritant to skin, eyes, and respiratory system. Treat as a hazardous substance.	Inferred from similar compounds
Personal Protective Equipment (PPE)	Safety glasses/goggles, chemical-resistant gloves, lab coat. Respirator if dust/aerosol is generated.	[1][2][3][4][5]
Solid Waste Disposal	Collect in a labeled, sealed, and compatible hazardous waste container.	[7]
Liquid Waste Disposal	Collect solutions in a labeled, sealed, and compatible hazardous liquid waste container.	[8]
Empty Container Disposal	Triple-rinse with a suitable solvent, collect rinsate as hazardous waste, or dispose of the container as hazardous waste.	[7]
Spill Cleanup	Follow institutional procedures for hazardous chemical spills. Use appropriate PPE and absorbent materials.	-
Emergency Contact	Your institution's Environmental Health and	-

Safety (EHS) office.

## Disposal Workflow for ER21355



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Caption: Disposal workflow for **ER21355**, emphasizing safety and compliance.

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